

# Technical Support Center: Optimizing Imaging for Mayzent-Induced Brain Atrophy Changes

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## Compound of Interest

Compound Name: Mayzent  
CAS No.: 2768181-14-0  
Cat. No.: B10762454

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing imaging techniques to detect and quantify **Mayzent** (siponimod)-induced changes in brain atrophy in the context of multiple sclerosis (MS).

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: We are starting a longitudinal study to assess the effect of **Mayzent** on brain atrophy. What are the recommended MRI acquisition parameters?

A1: For longitudinal studies monitoring brain atrophy in MS, it is crucial to use a standardized MRI protocol to ensure consistency and comparability of data over time. Adherence to consensus guidelines is highly recommended.<sup>[1][2][3]</sup> Key recommendations include:

- **Scanner Field Strength:** A minimum of 1.5T is required, though 3T is preferred for its higher signal-to-noise ratio and improved resolution for detecting focal MS lesions.<sup>[1][2]</sup> For spinal cord imaging, 1.5T is considered sufficient as 3T offers no significant added value.<sup>[1][4]</sup>

- Core Brain Sequences:
  - 3D T1-weighted sequence: Essential for volumetric analysis and quantifying brain atrophy. An isotropic resolution of 1mm is recommended.[5][6]
  - 3D Fluid-Attenuated Inversion Recovery (FLAIR): This is the core pulse sequence for improving diagnostic accuracy and identifying new or enlarging T2 lesions, which are markers of inflammatory disease activity.[1][3] A sagittal 3D FLAIR acquisition is highly sensitive for both diagnosis and monitoring.[2]
- Slice Thickness: For 3D imaging, a 1 mm isotropic slice thickness is preferred.[1] For 2D imaging, slices should be no more than 3 mm thick with no gap.[1][2]
- Consistency: Whenever possible, patients should be scanned on the same MRI scanner using the exact same protocol for all time points to minimize variability.[2]

Q2: How does **Mayzent** affect different brain regions, and what are the expected rates of atrophy reduction?

A2: Clinical trial data, primarily from the EXPAND study, has demonstrated that **Mayzent** significantly reduces the rate of brain volume loss in patients with secondary progressive multiple sclerosis (SPMS).[7][8] The effects are observed in whole brain, cortical gray matter, and thalamic volumes.

| Brain Region                   | Timepoint | Mayzent<br>(Adjusted<br>Mean %<br>Change from<br>Baseline) | Placebo<br>(Adjusted<br>Mean %<br>Change from<br>Baseline)           | Relative<br>Reduction in<br>Volume Loss                              |
|--------------------------------|-----------|------------------------------------------------------------|----------------------------------------------------------------------|----------------------------------------------------------------------|
| Total Brain<br>Volume          | Month 12  | -0.23%                                                     | -0.45%                                                               | 49% <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a>     |
| Month 24                       | -0.62%    | -0.90%                                                     | 31% <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a>     |                                                                      |
| Cortical Gray<br>Matter Volume | Month 12  | +0.01%                                                     | -0.60%                                                               | 102% <a href="#">[9]</a> <a href="#">[10]</a>                        |
| Month 24                       | -0.39%    | -1.04%                                                     | 63% <a href="#">[9]</a> <a href="#">[10]</a>                         |                                                                      |
| Thalamic Volume                | Month 12  | -0.47%                                                     | Not Reported                                                         | 63% (relative<br>reduction) <a href="#">[9]</a> <a href="#">[10]</a> |
| Month 24                       | -1.02%    | Not Reported                                               | 50% (relative<br>reduction) <a href="#">[9]</a> <a href="#">[10]</a> |                                                                      |

Q3: We've observed a rapid decrease in brain volume in the initial months of **Mayzent** treatment. Is this indicative of treatment failure?

A3: Not necessarily. This phenomenon is often referred to as "pseudotrophy." Potent anti-inflammatory therapies like **Mayzent** can lead to a reduction in inflammation and edema within the brain.[\[11\]](#) This can result in an initial, transient decrease in brain volume that does not reflect true neuroaxonal loss. It is crucial to continue longitudinal monitoring to distinguish this early effect from the long-term neuroprotective benefits of the treatment. A new baseline MRI scan is recommended at least 3 months after treatment initiation to help differentiate pseudotrophy from ongoing pathological volume loss.[\[1\]](#)

Q4: How can we differentiate true brain tissue changes from measurement noise in our longitudinal MRI data?

A4: This is a significant challenge in longitudinal atrophy studies.[\[12\]](#)[\[13\]](#) Several factors can contribute to variability, including patient hydration status, time of day of the scan, and scanner-related artifacts.[\[12\]](#)[\[14\]](#) To minimize these effects:

- **Standardize Acquisition:** Strictly adhere to the same imaging protocol and scanner for all follow-up scans.[2]
- **Use Robust Analysis Software:** Employ validated, automated software designed for longitudinal brain volume analysis.[15] Some software, like MSmetrix, is specifically designed for MS and includes lesion-filling algorithms to prevent misclassification of lesion volume as atrophy.[15]
- **Consider Advanced Techniques:** Techniques like Magnetization Transfer Ratio (MTR) imaging can provide insights into myelin density and tissue integrity, offering a more specific marker of neurodegeneration than brain volume alone.[7] **Mayzent** has been shown to improve MTR values, suggesting a potential role in remyelination.[7][10]

**Q5:** Should we use gadolinium-based contrast agents in our longitudinal study monitoring **Mayzent**'s effect on atrophy?

**A5:** The routine use of gadolinium-based contrast agents for monitoring treatment effect is being reduced due to safety concerns and evidence that new or enlarging T2 lesions are a sufficient marker of inflammatory activity.[1][3] For monitoring purposes, a new baseline brain MRI without gadolinium at least 3 months after starting **Mayzent**, followed by annual non-contrast scans, is now recommended.[1]

Gadolinium may still be indicated in specific situations, such as:

- At the initial diagnosis to confirm dissemination in time.
- If there is a need to confirm clinical disease activity when a recent reference MRI is unavailable.[1]
- When lesions on non-contrast MRI are suspicious for other conditions like progressive multifocal leukoencephalopathy (PML).[1]

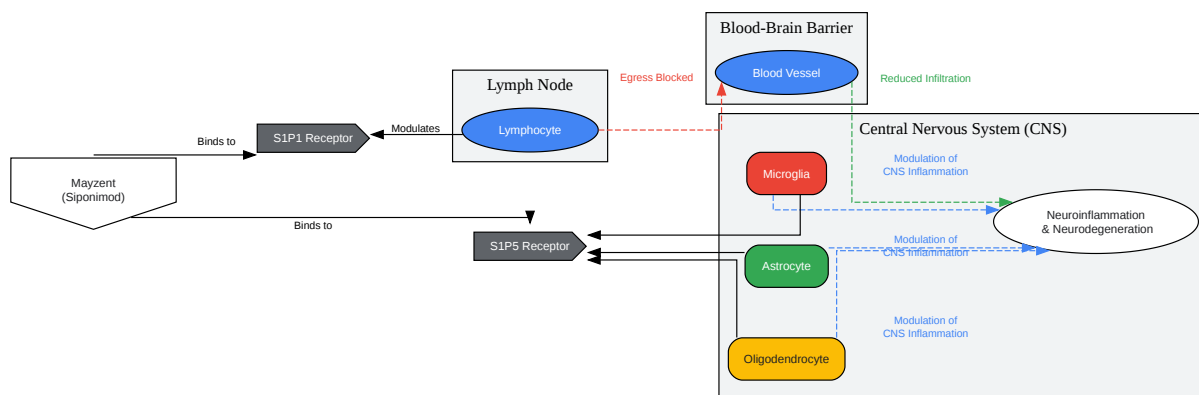
## Experimental Protocols

### Protocol 1: Standardized MRI Acquisition for Longitudinal Brain Atrophy Assessment

This protocol is based on the 2021 MAGNIMS-CMSC-NAIMS consensus recommendations.<sup>[3]</sup>

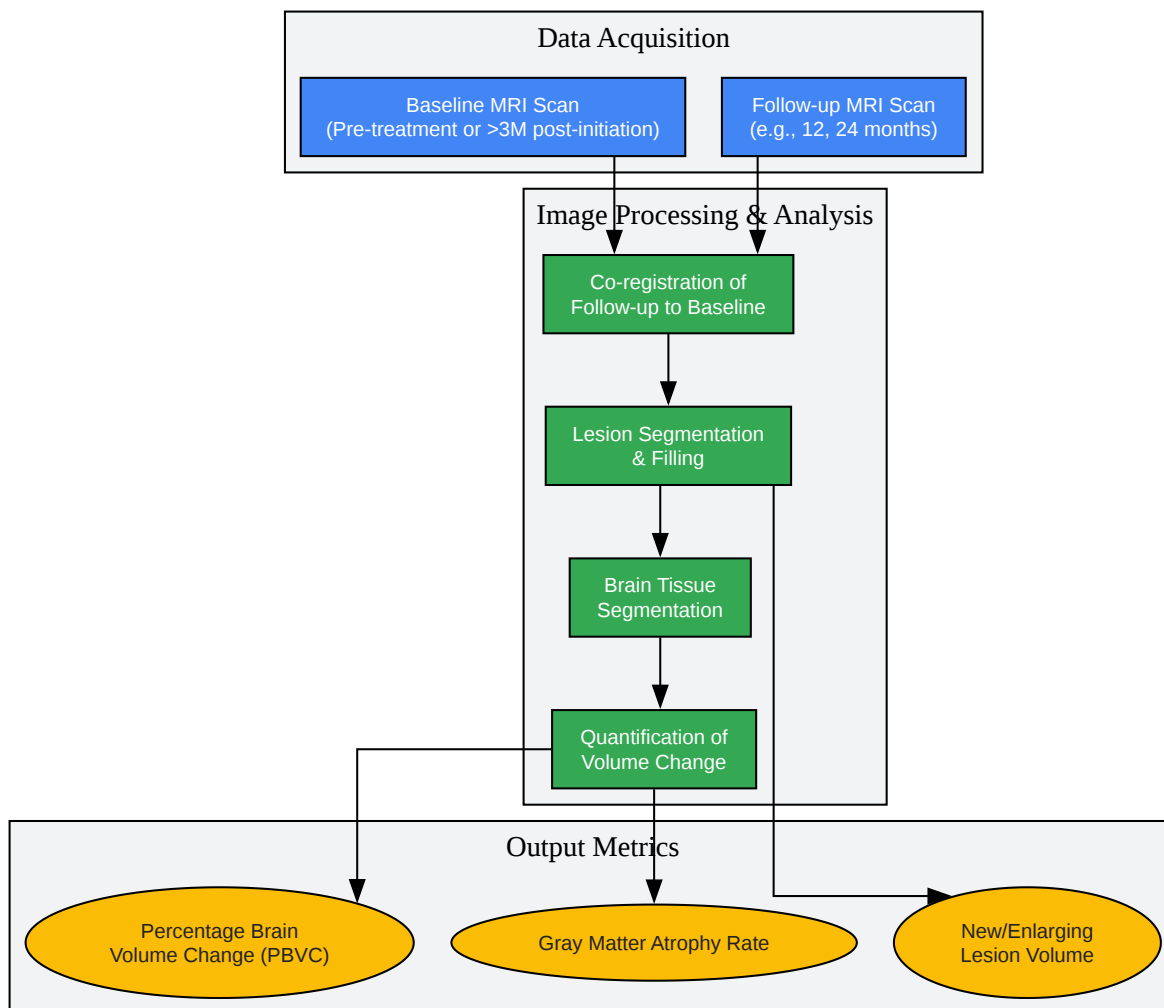
- Patient Preparation: Advise patients to maintain consistent hydration levels before each scan and, if possible, schedule scans at the same time of day.
- Scanner: 3T MRI scanner is preferred.<sup>[2]</sup>
- Core Sequences:
  - Sagittal 3D T1-weighted MPRAGE/SPGR: 1mm isotropic resolution.
  - Sagittal 3D FLAIR: 1mm isotropic resolution. Reformat to axial and coronal planes.
  - Axial T2-weighted: Slice thickness  $\leq 3$  mm with no gap (this may be omitted if high-quality 3D FLAIR with reformats is available).<sup>[6]</sup>
- Optional Sequences for Deeper Phenotyping:
  - Magnetization Transfer Ratio (MTR): To assess myelin integrity.<sup>[7]</sup>
  - Diffusion Tensor Imaging (DTI): To evaluate white matter tract integrity.
- Image Analysis: Utilize a validated, automated pipeline for longitudinal analysis of brain volume changes. This should include:
  - Brain extraction.
  - Tissue segmentation (gray matter, white matter, CSF).
  - Lesion segmentation and filling to avoid misinterpretation of lesion volume.
  - Registration of follow-up scans to baseline.
  - Calculation of percentage brain volume change (PBVC).

## Visualizations



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Caption: **Mayzent's** dual mechanism of action on immune cells and CNS cells.



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Caption: Workflow for longitudinal analysis of brain atrophy from MRI scans.

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